

In Silico Modeling of 3-Chloro-6-cyclopropylpyridazine: A Technical Guide

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Compound of Interest

Compound Name: 3-Chloro-6-cyclopropylpyridazine

CAS No.: 1046816-38-9

Cat. No.: B1424990

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Executive Summary

3-Chloro-6-cyclopropylpyridazine (CAS 13133-22-7) is not merely a heterocycle; it is a privileged scaffold in modern medicinal chemistry, most notably serving as the structural anchor for Risdiplam (Evrysdi), the first oral treatment for Spinal Muscular Atrophy (SMA).

This guide provides a rigorous, self-validating in silico framework for modeling this molecule. We move beyond generic protocols to address the specific electronic anomalies of the pyridazine core, the strain energy of the cyclopropyl substituent, and the "warhead" reactivity of the C3-chlorine atom.

Part 1: Molecular Architecture & Quantum Mechanical Profiling

The Electronic Landscape

The 1,2-diazine (pyridazine) ring possesses a unique electronic signature due to the adjacent nitrogen lone pairs, creating a high dipole moment and significant electron deficiency at carbons 3 and 6.

Objective: Accurately map the electrostatic potential (ESP) to predict nucleophilic attack sites () versus metal-catalyzed coupling sites.

Experimental Protocol: DFT Optimization

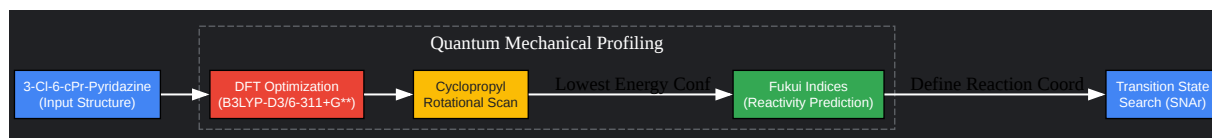
- Software: Gaussian 16 / ORCA 5.0
- Functional/Basis Set: B3LYP-D3(BJ)/6-311+G(2d,p)
 - Rationale: The inclusion of diffuse functions (+) is critical for describing the lone pair interactions of the N-N bond. Dispersion correction (D3) is mandatory to account for the cyclopropyl ring's intramolecular London dispersion forces.
- Solvation Model: CPCM (Acetonitrile) – mimics the polar aprotic environment of typical substitution reactions.

Step-by-Step Workflow:

- Conformational Scan: Rotate the cyclopropyl-pyridazine bond (to in steps).
 - Expectation: The "bisected" conformation (cyclopropyl C-H bond perpendicular to the aromatic plane) is generally favored due to conjugation between the Walsh orbitals of the cyclopropane and the -system of the pyridazine.
- Fukui Function Calculation: Calculate and indices.
 - Target: The Carbon-Cl site should exhibit the highest local electrophilicity (

), validating it as the site for nucleophilic attack.

Visualization: The Reactivity Workflow



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Figure 1: QM workflow for determining the reactive conformation and electrophilic susceptibility of the pyridazine scaffold.

Part 2: Synthetic Reactivity Modeling (vs. Cross-Coupling)

The utility of **3-Chloro-6-cyclopropylpyridazine** lies in its ability to undergo substitution to form complex drugs like Risdipram. Modeling the transition state (TS) of these reactions saves weeks of wet-lab optimization.

Modeling the Pathway

The displacement of the Chlorine by an amine (e.g., the piperazine/piperidine derivatives in Risdipram synthesis) follows an addition-elimination mechanism involving a Meisenheimer complex.

Protocol:

- Reactant Complex: Dock the nucleophile (e.g., piperazine) near the C3-Cl bond.
- TS1 Search (Addition): Scan the N(nucleophile)-C(pyridazine) bond distance from 3.5 Å to 1.5 Å. Look for the energy maximum.
- Intermediate Optimization: Locate the Meisenheimer intermediate (sp³ hybridized C3).

- TS2 Search (Elimination): Stretch the C-Cl bond.

Critical Insight: The cyclopropyl group at C6 donates electron density via induction (+I) and hyperconjugation. This slightly deactivates the ring toward nucleophilic attack compared to a bare pyridazine. Your model must reflect a higher activation energy barrier (

) than 3,6-dichloropyridazine.

Part 3: Structure-Based Drug Design (Docking)

When using this scaffold for kinase inhibition or SMN2 splicing modulation, the protonation state of the pyridazine nitrogens is the most common failure point in docking studies.

Protonation State Sensitivity

Pyridazine has a pKa

2.3. However, 3-amino substituents (common in derivatives) can raise this significantly.

- Rule: At physiological pH (7.4), the core is neutral.
- Exception: If the derivative includes a basic amine side chain (like in Risdiplam), the side chain is protonated, but the pyridazine ring remains neutral.

Docking Protocol (AutoDock Vina / Glide)

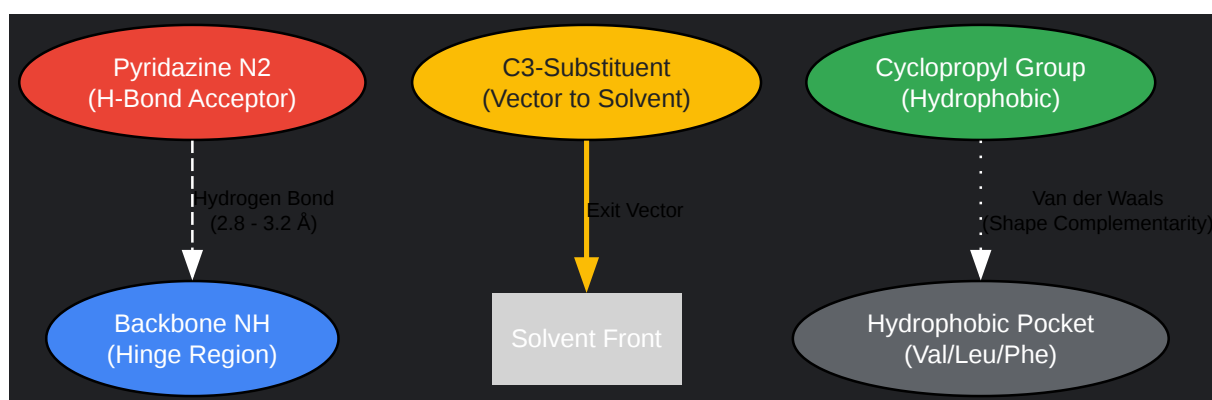
Target: SMN2 Splicing Modifier Binding Site (or kinase ATP pocket).

- Grid Generation:
 - Center the grid on the co-crystallized ligand (e.g., PDB ID for Risdiplam-SMN2 complex if available, or homology model).
 - Size:

Å.
- Ligand Preparation:
 - Generate 3D conformers retaining the "bisected" cyclopropyl geometry derived in Part 1.

- Constraint: Apply a torsional constraint to the cyclopropyl-pyridazine bond during docking if the barrier to rotation > 5 kcal/mol (from QM scan).
- Interaction Scoring:
 - Prioritize poses showing Hydrogen Bonding to the pyridazine N2 (acceptor).
 - Verify
 - stacking interactions with aromatic residues (e.g., Tyrosine/Phenylalanine) in the pocket.

Visualization: Interaction Network



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Figure 2: Pharmacophore interaction map for the scaffold within a typical hydrophobic binding pocket.

Part 4: In Silico ADMET & Metabolic Liability

The cyclopropyl group is a "double-edged sword." It improves metabolic stability compared to an ethyl group (blocking

-hydride elimination), but it introduces a specific liability: P450-mediated ring opening.

The "Cyclopropyl Paradox" Protocol

You must model the susceptibility of the cyclopropyl ring to CYP450 oxidation (specifically CYP3A4 and CYP2D6).

Methodology:

- Site of Metabolism (SOM) Prediction: Use SMARTCyp or StarDrop.
- Reaction Phenotyping:
 - Pathway A (Hydroxylation): C-H abstraction on the ring.[\[1\]](#)
 - Pathway B (Ring Opening): Single Electron Transfer (SET) leading to a radical cation, followed by ring opening to a reactive enone or aldehyde.
- Toxicity Alert: If the model predicts Ring Opening as the primary pathway, flag the compound as a potential Mechanism-Based Inhibitor (MBI) of CYP enzymes (suicide inhibition).

Data Summary Table: Predicted Properties

Property	Value (Predicted)	Method	Implication
LogP	2.1 ± 0.3	Consensus (ChemAxon/RDKit)	Good oral bioavailability range.
TPSA	~25 Å²	Topology Analysis	High Blood-Brain Barrier (BBB) permeability (Crucial for SMA).
H-Bond Acceptors	2	Structure Count	Interaction with kinase hinge regions.
Metabolic Liability	Cyclopropyl C-H	SMARTCyp Score > 50	Potential for CYP3A4 oxidation; requires monitoring.

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